

Technical Guide: Mass Spectrometry

Fragmentation of 2-(4-Formylphenoxy)pentanoic Acid

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Compound of Interest

Compound Name: *Pentanoic acid, 2-(4-formylphenoxy)-*

CAS No.: *1092301-10-4*

Cat. No.: *B12127855*

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Executive Summary & Compound Identity

2-(4-formylphenoxy)pentanoic acid is an ether-linked aromatic carboxylic acid. Its fragmentation behavior is governed by three moieties: the ionizable carboxylic acid, the labile ether linkage, and the reactive formyl (aldehyde) group on the aromatic ring.

Property	Detail
IUPAC Name	2-(4-formylphenoxy)pentanoic acid
Molecular Formula	C ₁₂ H ₁₄ O ₄
Monoisotopic Mass	222.0892 Da
Key Functional Groups	Carboxylic Acid (C-1), Ether (C-2), Aldehyde (Para-position)
Primary Ionization	ESI(-) [M-H] ⁻ (Preferred for sensitivity)

Experimental Protocol (LC-MS/MS Conditions)

To replicate the fragmentation patterns described below, the following "self-validating" protocol is recommended. This setup ensures optimal ionization of the carboxylic acid moiety while maintaining sufficient energy for informative fragmentation.

LC-MS/MS Methodology

- Instrument: Q-TOF or Triple Quadrupole Mass Spectrometer.
- Ionization Source: Electrospray Ionization (ESI).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Polarity: Negative (Primary) and Positive (Secondary).
- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase:
 - (A) Water + 0.1% Formic Acid (for Positive) / 5mM Ammonium Acetate (for Negative).
 - (B) Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Collision Energy (CE): Ramped 10–40 eV (to capture both precursor and low-mass fragments).



Scientist's Note: In Negative Mode, avoid using Formic Acid in high concentrations as it suppresses ionization of the carboxylate. Use Ammonium Acetate to buffer pH ~5-6, ensuring the $[M-H]^-$ species is dominant.

Fragmentation Analysis: Negative Mode (ESI-)

Rationale: Negative mode is the gold standard for this compound due to the acidic proton. The spectrum is cleaner, dominated by stable anions formed via decarboxylation and ether cleavage.

Primary Pathway: Decarboxylation & Ether Cleavage

The precursor ion $[M-H]^-$ (m/z 221) undergoes two major competing pathways:

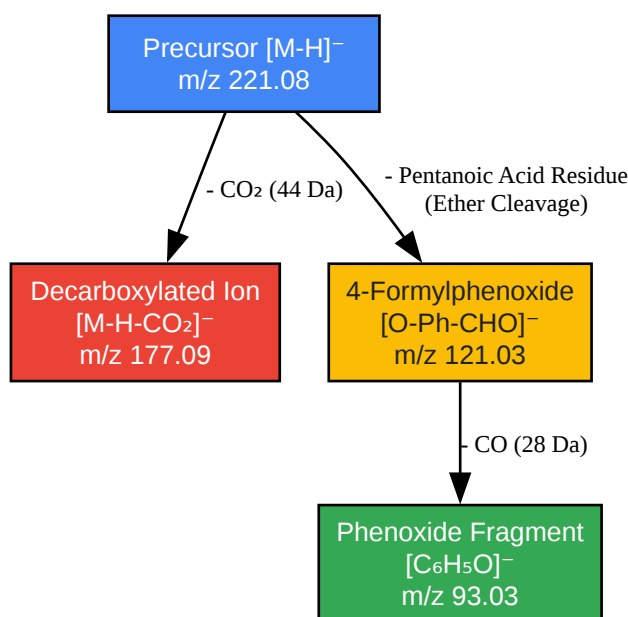
- Neutral Loss of CO_2 : A characteristic "signature" of carboxylic acids, yielding the stabilized carbanion/radical.
- Ether Cleavage: The C-O bond breaks to release the stable 4-formylphenoxide anion.

Data Table: ESI(-) Transitions

m/z (Observed)	Ion Identity	Formula	Loss (Neutral)	Relative Abundance
221.08	Precursor $[M-H]^-$	$C_{12}H_{13}O_4^-$	-	100% (Base Peak)
177.09	Decarboxylated Ion	$C_{11}H_{13}O_2^-$	CO_2 (44 Da)	High
121.03	4-Formylphenoxide	$C_7H_5O_2^-$	$C_5H_8O_2$ (Pentanoic residue)	Medium
93.03	Phenoxide Radical	$C_6H_5O^-$	CO (28 Da from m/z 121)	Low

Pathway Visualization (ESI-)

The following diagram illustrates the logical flow of fragmentation in negative mode.



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Caption: ESI(-) Fragmentation Pathway showing parallel decarboxylation and ether cleavage events.

Fragmentation Analysis: Positive Mode (ESI+)

Rationale: While less sensitive, positive mode provides complementary structural information, particularly regarding the aldehyde and alkyl chain.

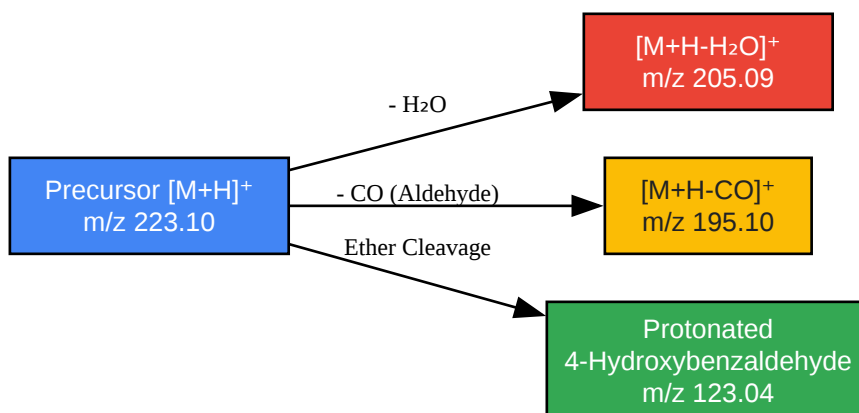
Primary Pathway: Dehydration & Carbonyl Loss

The precursor $[M+H]^+$ (m/z 223) is less stable. The proton typically localizes on the carbonyl oxygen of the aldehyde or the ether oxygen, triggering rapid neutral losses.

Data Table: ESI(+) Transitions

m/z (Observed)	Ion Identity	Formula	Loss (Neutral)	Mechanism
223.10	Precursor [M+H] ⁺	C ₁₂ H ₁₅ O ₄ ⁺	-	Protonation
205.09	Dehydrated Ion	C ₁₂ H ₁₃ O ₃ ⁺	H ₂ O (18 Da)	Acid/Aldehyde dehydration
195.10	Deformylated Ion	C ₁₁ H ₁₅ O ₃ ⁺	CO (28 Da)	Loss from Aldehyde
177.09	Combined Loss	C ₁₁ H ₁₃ O ₂ ⁺	H ₂ O + CO	Sequential loss
123.04	Protonated Phenol	C ₇ H ₇ O ₂ ⁺	C ₅ H ₈ O ₂	Ether Cleavage

Pathway Visualization (ESI+)



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Caption: ESI(+) Fragmentation Pathway highlighting competitive water and carbon monoxide losses.[1][2][3]

Comparative Analysis: Pentanoic vs. Acetic Acid Analog

To validate the alkyl chain length, it is crucial to compare 2-(4-formylphenoxy)pentanoic acid with its common analog, 2-(4-formylphenoxy)acetic acid.

Feature	2-(4-formylphenoxy)pentanoic acid	2-(4-formylphenoxy)acetic acid	Diagnostic Value
Precursor (ESI-)	m/z 221	m/z 179	Δ 42 Da confirms Propyl chain vs H.
Base Fragment	m/z 177 (Decarboxylated)	m/z 135 (Decarboxylated)	Consistent CO ₂ loss mechanism.
Common Fragment	m/z 121 (Formylphenoxide)	m/z 121 (Formylphenoxide)	Conserved Core: Confirms the aromatic headgroup is identical.
Retention Time	Later (More Hydrophobic)	Earlier (More Polar)	Pentyl chain increases RT on C18.

Conclusion: The presence of the m/z 121 fragment in both spectra, combined with the mass shift of +42 Da in the parent and decarboxylated ions of the pentanoic derivative, definitively identifies the alkyl chain elongation.

References

- NIST Mass Spectrometry Data Center. "Acetic acid, phenoxy- Mass Spectrum." NIST Chemistry WebBook, SRD 69. [[Link](#)][4]
- Gross, J. H. (2017). Mass Spectrometry: A Textbook. Springer.
- Holčápek, M., et al. (2010). "Fragmentation behavior of phenoxyacetic acid derivatives in electrospray ionization mass spectrometry." Journal of Mass Spectrometry. [[Link](#)]
- PubChem. "2-(4-formylphenoxy)acetic acid Compound Summary." National Library of Medicine. [[Link](#)]

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Sources

- [1. pubs.rsc.org \[pubs.rsc.org\]](https://pubs.rsc.org)
- [2. Loss of H₂ and CO from protonated aldehydes in electrospray ionization mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. Competing fragmentation processes of O-acetyl-substituted carboxylate anions subjected to collision-induced dissociation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [4. ortho-Formylphenoxyacetic acid \[webbook.nist.gov\]](https://webbook.nist.gov)
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